

GHS Hazard Classification of 2,4,6-Trimethylbenzophenone: A Technical Guide

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Compound of Interest

Compound Name: **2,4,6-Trimethylbenzophenone**

Cat. No.: **B177196**

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This technical guide provides a comprehensive overview of the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals for **2,4,6-Trimethylbenzophenone**. It includes a detailed breakdown of its hazard classifications, quantitative toxicological data, and the experimental methodologies employed in these assessments.

GHS Hazard Classification

2,4,6-Trimethylbenzophenone is classified under the GHS framework with the following hazard categories and statements:

Hazard Class	Hazard Category	Pictogram	Signal Word	Hazard Statement
Acute Toxicity (Oral)	Category 4		Warning	H302: Harmful if swallowed [1] [2] [3] [4]
Serious Eye Damage/Eye Irritation	Category 2		Warning	H319: Causes serious eye irritation [1] [2] [3] [4]
Hazardous to the Aquatic Environment, Acute Hazard	Category 1		Warning	H400: Very toxic to aquatic life [1] [4]
Hazardous to the Aquatic Environment, Chronic Hazard	Category 1		Warning	H410: Very toxic to aquatic life with long lasting effects [1] [2] [3] [4]

Precautionary Statements: P264, P270, P273, P280, P301+P312, P305+P351+P338, P330, P337+P313, P391, P501.[\[2\]](#)

Quantitative Toxicological Data

The following table summarizes the key quantitative data used to establish the GHS hazard classifications for **2,4,6-Trimethylbenzophenone**.

Endpoint	Species	Route of Exposure	Value	Reference
Acute Oral Toxicity (LD50)	Rat	Oral: Gavage	> 2000 mg/kg bw	ECHA Registration Dossier[1]
Dermal Toxicity (LD50)	Rabbit	Dermal	3535 mg/kg bw	ECHA Registration Dossier[5]
Eye Irritation	Rabbit	Ocular	Conjunctival chemosis observed	ECHA Registration Dossier[6]
Acute Toxicity to Fish (LC50)	Brachydanio rerio (Zebra fish)	Aquatic	0.59 mg/L (96 h)	ECHA Registration Dossier[3]
Acute Toxicity to Aquatic Invertebrates (EC50)	Daphnia sp.	Aquatic	0.43 - 10 mg/L (loading rates)	ECHA Registration Dossier[2]

Experimental Protocols

Detailed methodologies for the key toxicological studies are outlined below, based on information from the ECHA registration dossier.

Acute Oral Toxicity Study

Guideline: OECD Guideline 401 (Acute Oral Toxicity).[1] Test Species: Rat, Cr1:COBS CD (SD) BR strain.[1] Methodology:

- Administration: A limit test was conducted where a single dose of 2000 mg/kg body weight was administered to 5 male and 5 female rats via oral gavage.[1]
- Vehicle: The test substance was prepared as a 20% w/v solution in corn oil.[1]

- Observations: The animals were observed twice daily for a period of 14 days following administration. Clinical signs of toxicity and mortality were recorded. Body weight was measured on days 1, 8, and 15.[1]
- Necropsy: A macroscopic post-mortem examination was performed on all animals at the end of the observation period.[1] Results: No mortality was observed during the study. Clinical signs, including pilo-erection, hunched posture, and abnormal gait, were noted in all rats shortly after dosing, with recovery by day 3.[1]

Eye Irritation Study

Guideline: OECD Guideline 405 (Acute Eye Irritation/Corrosion).[6] Test Species: New Zealand White rabbits.[6] Methodology:

- Administration: 0.1 mL of the test substance was instilled into the conjunctival sac of the right eye of 6 rabbits (3 male, 3 female). The left eye served as a control.[6]
- Washout Group: In a separate group of 3 rabbits, the treated eye was rinsed with warm water 30 seconds after instillation of the test substance.[6]
- Observations: Ocular lesions were observed and scored at 24, 48, and 72 hours post-exposure according to the Draize method. Fluorescein dye was used to evaluate corneal damage.[6] Results: In the unwashed group, one rabbit exhibited conjunctival chemosis at the 48-hour observation. No irritation was observed in the washed group.[6]

Acute Toxicity to Fish Study

Guideline: OECD Guideline 203 (Fish, Acute Toxicity Test) and EU Method C1.[3] Test Species: Brachydanio rerio (Zebra fish).[3] Methodology:

- Exposure: Ten fish per group were exposed to nominal concentrations of the test substance ranging from 0.1 to 10.0 mg/L for 96 hours under static conditions.[3]
- Observations: Mortality was recorded at regular intervals throughout the 96-hour exposure period.[3]
- Data Analysis: The LC50 (the concentration causing mortality in 50% of the test population) was determined.[3] Results: The 96-hour LC50 was determined to be 0.59 mg/L.[3]

Acute Toxicity to Aquatic Invertebrates Study

Guideline: OECD Guideline 202 (Daphnia sp. Acute Immobilisation Test) and EU Method C.2.

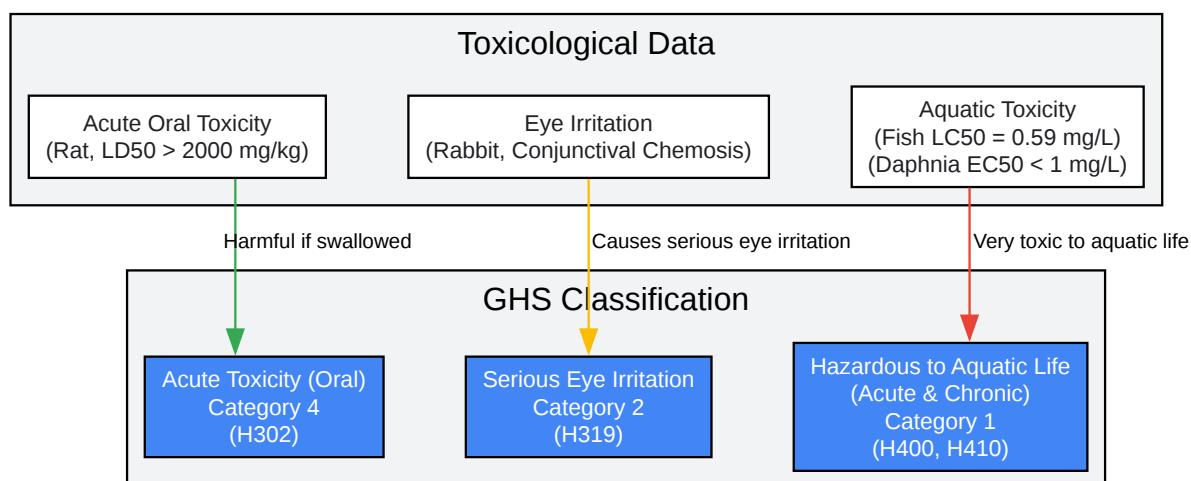
[2] Methodology:

- Exposure: Due to the low aqueous solubility of the test substance, a Water Accommodated Fraction (WAF) was prepared. Daphnia were exposed to various loading rates (0.43, 0.94, 2.1, 4.5, and 10 mg/L) for 48 hours.[2]
- Observations: Immobilization and any adverse reactions were recorded at 24 and 48 hours. Immobilization was defined as the inability to swim within 15 seconds after gentle agitation. [2]
- Analytical Monitoring: The concentrations of the test substance in the fresh and aged test preparations were analytically monitored.[2] Results: Sub-lethal effects, such as trapping at the surface and reduced movement, were observed at all test concentrations.[2]

Visualizations

GHS Classification Workflow

The following diagram illustrates the logical workflow for the GHS classification of **2,4,6-Trimethylbenzophenone** based on the available toxicological data.



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Caption: GHS classification workflow for **2,4,6-Trimethylbenzophenone**.

Experimental Workflow for Acute Oral Toxicity

This diagram outlines the key steps in the experimental protocol for determining the acute oral toxicity of **2,4,6-Trimethylbenzophenone**.

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